

Technical Support Center: Mineral Identification

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Compound of Interest

Compound Name:	Microcline
CAS No.:	60958-71-6
Cat. No.:	B14602288

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This guide provides troubleshooting and frequently asked questions for researchers, scientists, and professionals encountering challenges in the identification of microcline.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: Why is my microcline identification uncertain?

Uncertainty in microcline identification primarily arises from its close similarity to other feldspar minerals, especially other potassium feldspars (K-feldspars) like orthoclase and sanidine.^[1] They are polymorphs, meaning they share the same chemical formula (KAlSi_3O_8) but differ in their crystal structure.^{[1][2]} Many of their physical properties are nearly identical, making definitive identification challenging without specialized analytical techniques.^{[1][3]}

Q2: What is the most definitive sign of microcline?

The most characteristic diagnostic feature of microcline is a specific type of twinning called "tartan" or "gridiron" twinning.^{[2][4]} This unique cross-hatched pattern results from the combination of albite and pericline twinning and is best observed under a polarizing microscope in thin section.^{[5][6]}

Q3: My sample is a K-feldspar but lacks the "tartan" twinning pattern. Can it still be microcline?

Yes. While tartan twinning is a key indicator, microcline can also be untwinned or display simple twinning patterns like the Carlsbad twin.[4][7] In such cases, it can be very difficult to distinguish from orthoclase, which often displays simple twins.[1][4] Therefore, the absence of tartan twinning does not rule out microcline.

Q4: How can I reliably distinguish microcline from orthoclase?

Since microcline and orthoclase are polymorphs, the most reliable way to distinguish them is by analyzing their crystal structure.[1][3]

- **Optical Examination:** Under a polarizing microscope, the presence of the characteristic tartan twinning confirms microcline.[2] Orthoclase, being monoclinic, does not exhibit this feature.
- **X-ray Diffraction (XRD):** XRD analysis is a definitive method to distinguish between the triclinic crystal system of microcline and the monoclinic system of orthoclase.[1][2][8]

Q5: My sample has a green hue. What does this indicate?

A distinct green to blue-green color is characteristic of the microcline variety known as amazonite.[2][9] This color is a strong indicator for microcline, as orthoclase is not known to occur in a deep green color.[1] The color is believed to be caused by trace amounts of lead and water in the mineral structure.

Q6: How does microcline differ from plagioclase feldspars in thin section?

While both can exhibit twinning, there are key differences:

- **Twinning Style:** Microcline's hallmark is the tartan (cross-hatched) twinning. Plagioclase typically shows polysynthetic albite twinning, which appears as parallel lines or striations.[5][9]
- **Twin Lamellae:** A subtle but important distinction is that the twin lamellae in microcline often "pinch and swell," appearing discontinuous. In contrast, the twin lamellae in plagioclase are typically continuous and have sharper boundaries.[2][4]

Data Summary: Comparative Properties of Feldspars

The table below summarizes key quantitative data used to differentiate microcline from orthoclase and the plagioclase series.

Property	Microcline	Orthoclase	Plagioclase Series (Albite-Anorthite)
Chemical Formula	KAlSi_3O_8 [2]	KAlSi_3O_8 [3]	(Na,Ca) $(\text{Al,Si})\text{AlSi}_2\text{O}_8$ [10]
Crystal System	Triclinic[1][2]	Monoclinic[1][3]	Triclinic[5]
Common Twinning	Tartan (Gridiron) Twinning (Albite & Pericline)[2][7]	Simple Twinning (e.g., Carlsbad)[4]	Polysynthetic Albite Twinning[5]
Cleavage Angle	$\sim 90^\circ 41'$ [2]	90°	$\sim 94^\circ$ (varies)
Mohs Hardness	6 - 6.5[2][3]	6 - 6.5[3]	6 - 6.5
Specific Gravity	2.54 - 2.57[3][7]	2.55 - 2.63[3]	2.62 - 2.76 (increases from Albite to Anorthite)[9]
Birefringence	0.005 - 0.008 (First-order white)[7]	~ 0.005 (First-order white)	0.007 - 0.012 (First-order)
2V Angle	$65 - 88^\circ$ [2][7]	$60 - 70^\circ$	Varies widely with composition

Experimental Protocols

1. Polarized Light Microscopy (PLM) for Twinning Analysis

This method is used for the optical examination of mineral thin sections to identify characteristic twinning patterns.

- **Sample Preparation:** A rock sample is cut, mounted on a glass slide, and ground down to a standard thickness of 30 micrometers to allow light to pass through.
- **Microscope Setup:**
 - Place the thin section on the rotating stage of a polarizing microscope.
 - Begin observations in Plane Polarized Light (PPL) to note color, cleavage, and relief. Feldspars are typically colorless with low relief.[4]
 - Insert the upper polarizer to view the sample in Cross Polarized Light (XPL).
- **Observation:**
 - In XPL, rotate the stage and observe the interference colors and extinction behavior.
 - Specifically look for twinning. Microcline is identified by its characteristic "tartan" or "gridiron" pattern, where two sets of twin lamellae intersect at nearly 90 degrees.[2][6] Note whether the twin lamellae pinch and swell, a feature that helps distinguish it from some twinned plagioclase.[4]
 - Compare observations to known optical properties of feldspars (see table above).

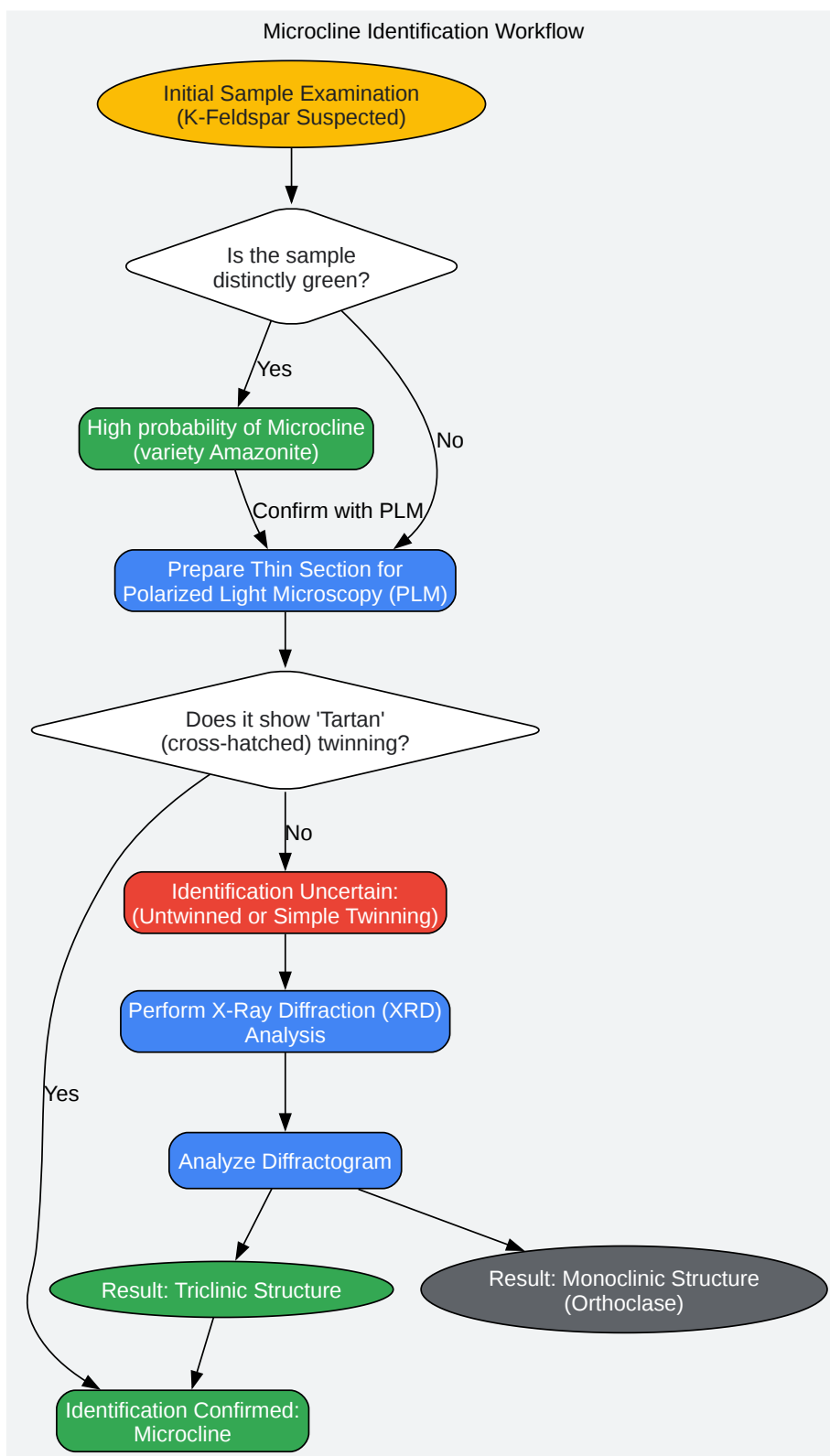
2. X-ray Diffraction (XRD) for Crystal Structure Confirmation

XRD provides definitive identification by analyzing the mineral's crystal lattice structure.

- **Sample Preparation:**
 - Obtain a pure mineral sample (approximately 4-5 grams).
 - Grind the sample into a very fine, homogenous powder using a mortar and pestle. The particles should ideally be less than 10 micrometers to ensure random orientation.
 - Mount the powder in a sample holder, ensuring a flat, smooth surface.
- **Data Acquisition:**

- Place the sample holder into an X-ray diffractometer.
- The instrument directs a beam of X-rays onto the sample. As the angle of the X-ray source (2θ) changes, the detector records the intensity of the diffracted X-rays.
- A typical scan for mineral identification runs from a 2θ angle of 4° to 70° .[\[11\]](#)
- Data Analysis:
 - The output is a diffractogram showing diffraction peaks (high intensity) at specific 2θ angles.
 - Each crystalline material has a unique diffraction pattern, which acts as a "fingerprint."[\[12\]](#)
 - Compare the peak positions and intensities of the unknown sample against a reference database (e.g., the International Centre for Diffraction Data - ICDD) to find a match.[\[13\]](#)
The distinct peak patterns for triclinic microcline and monoclinic orthoclase allow for unambiguous differentiation.

Mandatory Visualization



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Caption: Workflow for differentiating microcline from other feldspars.

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References

- [1. minerals.net \[minerals.net\]](#)
- [2. Microcline - Wikipedia \[en.wikipedia.org\]](#)
- [3. allmineralsrock.com \[allmineralsrock.com\]](#)
- [4. K-feldspar \[sites.und.edu\]](#)
- [5. Twinning, Polymorphism, Polytypism, Pseudomorphism \[www2.tulane.edu\]](#)
- [6. MICROCLINE Facts & Information \[mineralminers.com\]](#)
- [7. Microcline \[science.smith.edu\]](#)
- [8. mindat.org \[mindat.org\]](#)
- [9. thoughtco.com \[thoughtco.com\]](#)
- [10. quora.com \[quora.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. icdd.com \[icdd.com\]](#)
- [13. sddenr.net \[sddenr.net\]](#)
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